

Application Notes and Protocols: Preparation of a 10% Triton X-100 Stock Solution

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Compound of Interest

Compound Name: Triton X 100

Cat. No.: B7826099

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Abstract

This document provides a detailed protocol for the preparation of a 10% Triton X-100 stock solution for laboratory use. Triton X-100 is a non-ionic surfactant commonly used in biochemical applications for cell lysis, protein extraction, and as a detergent in various assays. [1][2][3][4][5] Due to its high viscosity, handling pure Triton X-100 can be challenging. [2][6] This protocol outlines a straightforward and reproducible weight/volume (w/v) method to create a 10% stock solution, which is easier to pipette and dilute for working concentrations. Safety precautions and relevant physicochemical properties are also provided.

Introduction

Triton X-100, or octylphenol ethylene oxide condensate, is a versatile non-ionic detergent essential in many life science laboratories. [3] It is frequently used to permeabilize cell membranes, solubilize membrane proteins, and reduce surface tension in reagents for techniques like immunohistochemistry (IHC). [1][2][7] Preparing a stock solution, typically at 10%, simplifies the preparation of working solutions by allowing for simple volumetric dilutions. [8] Given the viscous nature of concentrated Triton X-100, preparing a stock solution by weight is more accurate than by direct volume measurement. [2][6]

Physicochemical Data

A summary of the key quantitative data for Triton X-100 is presented in the table below for easy reference.

Property	Value	Reference
Synonyms	Octoxynol-9, t-octylphenoxypolyethoxyethanol	[3]
Molecular Formula	$C_{14}H_{22}O(C_2H_4O)_n$ (n = 9-10)	[9]
Average Molecular Weight	~625 g/mol	[3][10]
Appearance	Clear, viscous liquid	[9]
Density	~1.07 g/mL at 25°C	[2][9][11]
Viscosity	~270 cP at 25°C	[9]
Solubility	Soluble in water and most polar organic solvents	[3][9]
Storage Temperature	Room Temperature	[7]

Experimental Protocol: Preparation of 100 mL of 10% (w/v) Triton X-100

This protocol describes the preparation of 100 mL of a 10% (w/v) Triton X-100 stock solution.

3.1. Materials

- Triton X-100 (100% stock)
- High-purity water (e.g., Milli-Q or deionized water)
- 100 mL volumetric flask or a 150 mL beaker and a 100 mL graduated cylinder
- Magnetic stirrer and stir bar
- Weighing boat or sterile aluminum foil[6]
- Analytical balance

- Appropriate storage bottle (e.g., glass or polypropylene)

3.2. Safety Precautions

- Triton X-100 can cause serious eye damage and skin irritation.[\[12\]](#)[\[13\]](#)
- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and gloves.[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Work in a well-ventilated area.[\[15\]](#)[\[16\]](#)
- In case of contact with eyes, rinse cautiously with water for several minutes and seek immediate medical attention.[\[12\]](#)[\[13\]](#)[\[16\]](#)
- For skin contact, wash thoroughly with soap and water.[\[12\]](#)
- Consult the Safety Data Sheet (SDS) for complete safety information.[\[12\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

3.3. Step-by-Step Procedure

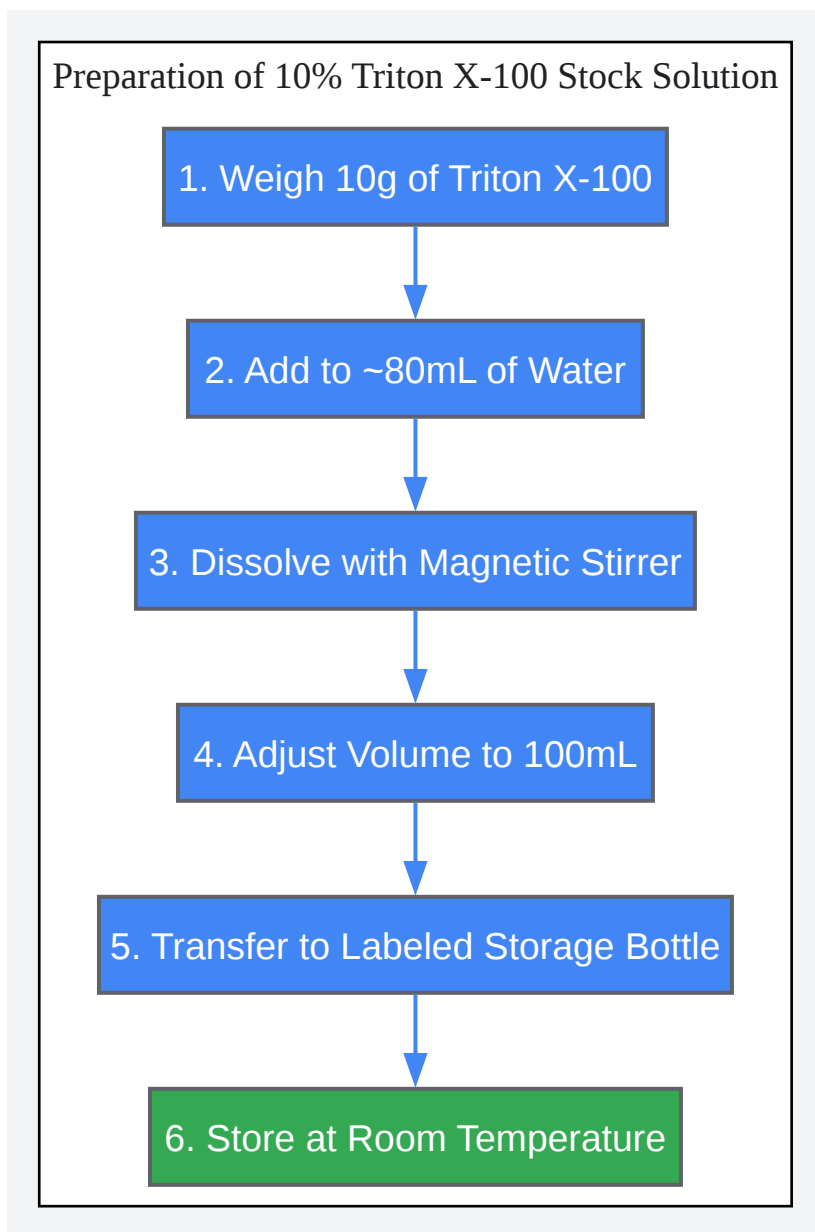
- Place a weighing boat on the analytical balance and tare the weight.
- Carefully weigh out 10.0 g of Triton X-100 into the weighing boat. Due to its viscosity, it is easier to add the liquid directly to the weighing boat on the balance.
- Add approximately 80 mL of high-purity water to a 150 mL beaker containing a magnetic stir bar.
- Carefully transfer the weighed Triton X-100 into the beaker with water. Use a spatula to scrape as much of the viscous liquid as possible from the weighing boat. You can also rinse the weighing boat with the water from the beaker to ensure a complete transfer.
- Place the beaker on a magnetic stirrer and stir the solution until the Triton X-100 is completely dissolved. This may take some time due to the high viscosity. The solution should be clear and homogeneous.[\[2\]](#)
- Once dissolved, quantitatively transfer the solution to a 100 mL graduated cylinder.

- Add high-purity water to bring the final volume to 100 mL.[\[17\]](#)
- Transfer the final solution to a clearly labeled storage bottle. Include the name of the solution (10% Triton X-100), the date of preparation, and your initials.
- Store the solution at room temperature.[\[7\]](#)[\[17\]](#) Sterilization is generally not required.[\[17\]](#)

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of the 10% Triton X-100 stock solution.



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Caption: Workflow for preparing a 10% (w/v) Triton X-100 solution.

Conclusion

This application note provides a reliable and detailed protocol for preparing a 10% Triton X-100 stock solution, a common and essential reagent in research and drug development labs. By following this weight/volume method, researchers can ensure the accuracy of their stock solution concentration, which is critical for the reproducibility of subsequent experiments.

Adherence to the outlined safety procedures is imperative to ensure a safe laboratory environment.

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